

Physical and chemical properties of Phenyltris(dimethylsiloxy)silane

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Compound of Interest

Compound Name: **Phenyltris(dimethylsiloxy)silane**

Cat. No.: **B094767**

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Phenyltris(dimethylsiloxy)silane: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of **Phenyltris(dimethylsiloxy)silane**. It is intended to be a valuable resource for researchers, scientists, and professionals in drug development, offering detailed information on its characteristics, synthesis, and potential applications.

Core Physical and Chemical Properties

Phenyltris(dimethylsiloxy)silane, a member of the siloxane family, is a versatile organosilicon compound. Its unique structure, featuring a central silicon atom bonded to a phenyl group and three dimethylsiloxy groups, imparts a combination of thermal stability, hydrophobicity, and reactivity.^[1] These properties make it a valuable intermediate and building block in various chemical syntheses.^[2]

Quantitative Data Summary

The key physical and chemical properties of **Phenyltris(dimethylsiloxy)silane** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₆ O ₃ Si ₄	[3][4][5]
Molecular Weight	330.68 g/mol	[3]
Appearance	Clear, colorless to light yellow liquid	[2]
Density	0.942 g/mL at 25 °C	[6]
Boiling Point	91 °C at 2 mmHg	[6]
Melting Point	< 0 °C	[6]
Refractive Index (n ²⁰ /D)	1.442	
Flash Point	87 °C	
Solubility	Insoluble in water.[5] Miscible with dimethyl siloxane, liquid silicone rubber, phenyl silicone rubber, and phenyl resin.[7]	
CAS Number	18027-45-7	[3][4]

Chemical Reactivity and Stability

Phenyltris(dimethylsiloxy)silane exhibits moderate hydrolytic stability under neutral conditions.[8] It is stable in sealed containers stored under a dry, inert atmosphere.[5] However, it can undergo hydrolysis in the presence of moisture, leading to the formation of silanol groups.[8] This reactivity is crucial for its application as a cross-linking agent in silicone elastomers.[8]

The compound can generate small amounts of hydrogen when exposed to alkalis and protic materials like water and alcohol, especially in the presence of metal salts such as aluminum chloride or precious metals like platinum.[5] It is incompatible with strong oxidizing agents, alkalis, metal salts, and precious metals.[5] When heated to decomposition, it may emit irritating fumes and organic acid vapors.[5]

Experimental Protocols

Synthesis of Phenyltris(dimethylsiloxy)silane

A representative synthesis of **Phenyltris(dimethylsiloxy)silane** involves the reaction of phenyltrimethoxysilane with tetramethyldisiloxane in the presence of an acid catalyst.^[3]

Materials:

- Phenyltrimethoxysilane (8 mol)
- 1,1,3,3-Tetramethyldisiloxane (30 mol)
- Toluene (1000 g)
- 37% Hydrochloric acid (60 g)
- Water (1200 g)

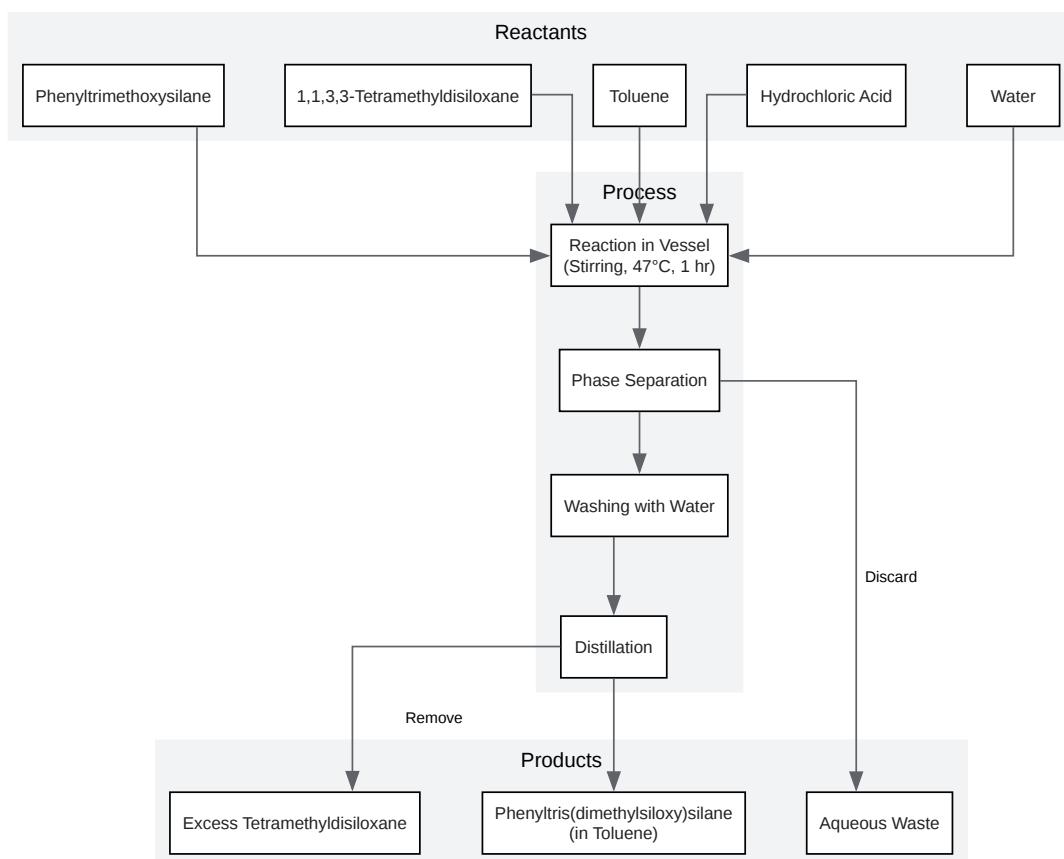
Procedure:

- In a 6-liter flat flange vessel equipped with a stirrer, thermometer, reflux condenser, dosing device, and nitrogen blanketing, combine 1,1,3,3-tetramethyldisiloxane, water, hydrochloric acid, and toluene.
- With vigorous stirring, slowly add phenyltrimethoxysilane to the mixture. The reaction is exothermic, and the temperature may rise to approximately 47°C.
- After the addition is complete, continue stirring for one hour.
- Stop stirring and allow the mixture to separate into two phases.
- Separate and discard the lower aqueous phase.
- Wash the upper organic phase with 100 ml of water.
- After removing the aqueous phase, distill off the excess 1,1,3,3-tetramethyldisiloxane. Stop the distillation when the overhead temperature reaches 110°C.

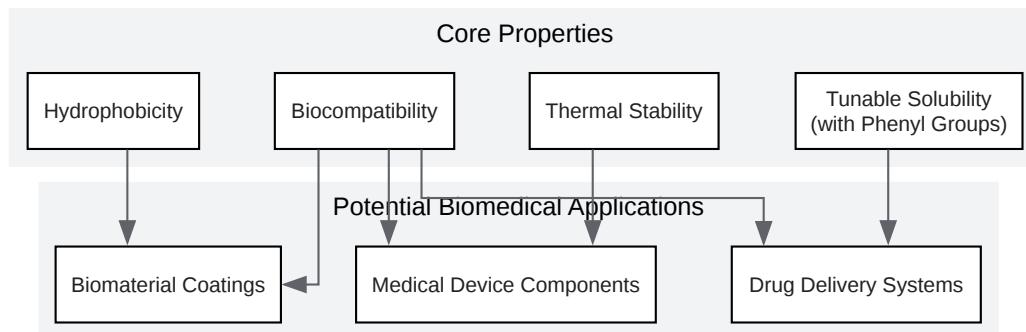
- The remaining product in the vessel is a mixture containing **Phenyltris(dimethylsiloxy)silane**. Further purification can be achieved through fractional distillation under reduced pressure.

Diagram of Synthesis Workflow:

Synthesis of Phenyltris(dimethylsiloxy)silane



Potential Application Logic for Phenyl-Substituted Siloxanes

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